

Rhodizonic Acid Disodium Salt (CAS 523-21-7): A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *Rhodizonic acid disodium*

Cat. No.: *B12363189*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Rhodizonic acid disodium salt, with the CAS number 523-21-7, is an organic salt recognized for its potent chromogenic and complexing properties.^[1] This guide provides an in-depth overview of its chemical and physical characteristics, analytical applications, and relevant experimental protocols. It is designed to be a valuable resource for professionals in research, analytical chemistry, and pharmaceutical development. The compound's primary utility lies in its ability to form intensely colored complexes with various metal ions, making it a crucial reagent for their detection and quantification.^{[1][2]}

Physicochemical Properties

Rhodizonic acid disodium salt is a dark violet to black powder that is soluble in water.^[1] Its aqueous solutions are typically orange to yellow, depending on the concentration, but are unstable and should be freshly prepared for optimal performance.^{[3][4]} The stability of its aqueous solutions can be enhanced at a pH below 3.^[4]

Table 1: Physicochemical Data for **Rhodizonic Acid Disodium** Salt

Parameter	Value	Reference(s)
CAS Number	523-21-7	[1]
Molecular Formula	C ₆ Na ₂ O ₆	[1][5]
Molecular Weight	214.04 g/mol	[1][5]
Appearance	Dark violet to black powder	[1]
Purity	≥98.0% (HPLC)	[1]
Solubility	Soluble in water	[1][3][4]
Melting Point	>300 °C	[6]
pH (1% aqueous solution)	~7.0 - 9.0	[1]
Storage Conditions	2-8°C, inert atmosphere, dark place	[1]

Synthesis

The synthesis of high-purity **rhodizonic acid disodium** salt typically involves a multi-step chemical process. A common method is the oxidation of myo-inositol with nitric acid to produce rhodizonic acid. This is followed by a neutralization step with a sodium base to form the disodium salt. The process requires precise control of temperature and pH, and the final product is purified through techniques such as solvent extraction, precipitation, and recrystallization.[1]

Analytical Applications

The primary application of **rhodizonic acid disodium** salt is as a highly sensitive colorimetric reagent for the detection and quantification of various metal ions. It forms distinctively colored complexes with metals such as lead, barium, and strontium.[1][7][8] This property is exploited in diverse fields including environmental monitoring, industrial quality control, and forensic science.[1][7]

Table 2: Quantitative Analytical Data

Analyte	Method	Detection Limit (LOD)	Molar Absorptivity (ϵ)	Reference(s)
Lead (Pb^{2+})	Spot Test	0.1 μg	Not specified	[3][8]
Barium (Ba^{2+})	Spot Test	0.25 μg	Not specified	[8]
Lead (Pb^{2+})	Colorimetric Filtration	0.6 $\mu\text{g/L}$	Not specified	[8]
Copper (Cu^{2+})	Colorimetric Filtration	1.2 $\mu\text{g/L}$	Not specified	[8]

Table 3: Stability Constants of Metal-Rhodizonate Complexes

Metal Ion	Method	Log K	Reference(s)
Copper (II)	Potentiometric Titration	Log K ₁ : 4.85, Log K ₂ : 3.90	[9]
Nickel (II)	Potentiometric Titration	Log K ₁ : 4.20, Log K ₂ : 3.35	[9]
Manganese (II)	Potentiometric Titration	Log K ₁ : 3.60, Log K ₂ : 2.85	[9]
Cobalt (II)	Potentiometric Titration	Log K ₁ : 4.00, Log K ₂ : 3.20	[9]
Zinc (II)	Potentiometric Titration	Log K ₁ : 4.30, Log K ₂ : 3.50	[9]
Cadmium (II)	Potentiometric Titration	Log K ₁ : 3.80, Log K ₂ : 3.00	[9]
Vanadyl (II)	Potentiometric Titration	Log K ₁ : 5.20, Log K ₂ : 4.30	[9]
Uranyl (II)	Potentiometric Titration	Log K ₁ : 5.50, Log K ₂ : 4.60	[9]
Calcium (II)	Potentiometric Titration	Log K ₁ : 3.20, Log K ₂ : 2.50	[9]
Magnesium (II)	Potentiometric Titration	Log K ₁ : 3.00, Log K ₂ : 2.30	[9]
Aluminum (III)	Potentiometric Titration	Log K ₁ : 6.00, Log K ₂ : 5.10	[9]

Note: Stability constants (Log K) are a measure of the strength of the interaction between the metal ion and the ligand.

Experimental Protocols

Qualitative Spot Test for Lead

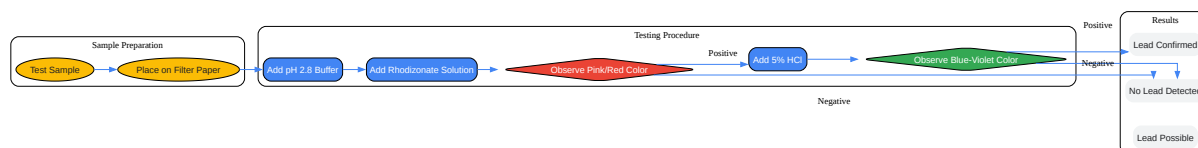
This protocol is widely used in forensic science for the detection of lead in gunshot residue.

Materials:

- Saturated solution of **rhodizonic acid disodium** salt in distilled water (freshly prepared).
- Buffer solution (pH 2.8) containing 15 g of tartaric acid and 19 g of sodium bitartrate per liter of distilled water.[\[3\]](#)
- 5% (v/v) Hydrochloric acid (HCl) solution.
- Filter paper.
- Droppers.

Procedure:

- Place a small sample of the material to be tested on a piece of filter paper.
- Add one drop of the buffer solution to the sample.
- Add one drop of the saturated **rhodizonic acid disodium** salt solution. A pink or red coloration indicates the possible presence of lead or other heavy metals.[\[1\]](#)
- To confirm the presence of lead, add one drop of 5% HCl solution. If the pink/red color transitions to a blue-violet color, the presence of lead is confirmed.[\[1\]](#)



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Caption: Workflow for the qualitative spot test for lead.

Spectrophotometric Determination of Barium

This protocol outlines the use of **rhodizonic acid disodium** salt as an indicator in the titrimetric determination of sulfate by titration with barium chloride.

Materials:

- **Rhodizonic acid disodium** salt test paper (prepared by soaking filter paper in a solution of the salt and drying).
- Standard solution of barium chloride (BaCl_2).
- Sample solution containing sulfate ions.
- Apparatus for titration.

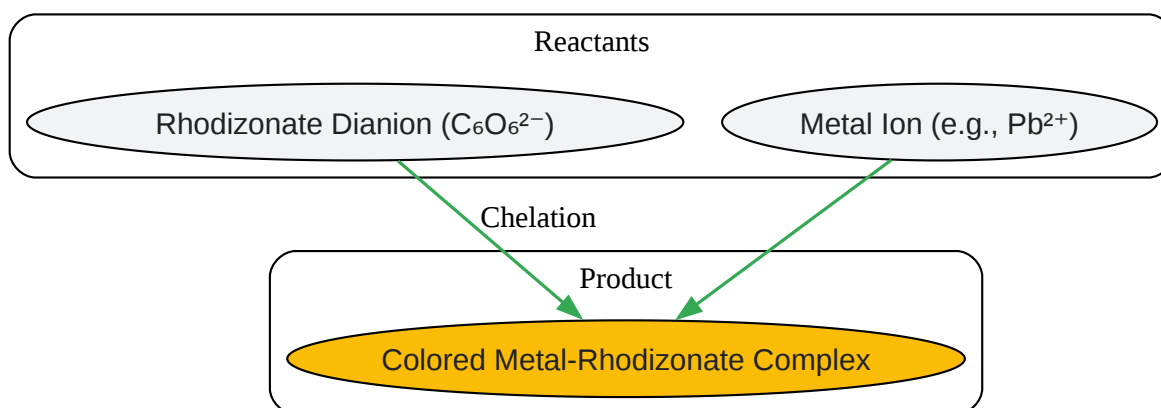
Procedure:

- Titrate the sulfate-containing sample solution with the standard barium chloride solution.

- Periodically, remove a drop of the solution and spot it onto the **rhodizonic acid disodium** salt test paper.
- The endpoint of the titration is indicated by a color change on the test paper from the yellow-orange of the indicator to the red-brown of the barium rhodizonate complex, signifying the presence of excess barium ions.

Chelation and Color Formation

The analytical utility of **rhodizonic acid disodium** salt is based on its ability to act as a chelating agent, forming stable, colored complexes with metal ions. The rhodizonate dianion possesses multiple oxygen atoms that can coordinate with a central metal ion.



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Caption: Chelation of a metal ion by the rhodizonate dianion.

Relevance for Drug Development Professionals

While not a therapeutic agent itself, **rhodizonic acid disodium** salt serves as a valuable analytical tool in drug development and manufacturing. Its primary role is in the quality control of raw materials and final drug products, specifically for the detection and quantification of heavy metal impurities. Regulatory agencies such as the FDA and EMA have stringent limits on heavy metal content in pharmaceuticals, making sensitive and reliable analytical methods

essential. The use of **rhodizonic acid disodium** salt in, for example, limit tests for lead and barium can help ensure product safety and compliance.

Safety and Handling

Rhodizonic acid disodium salt may cause eye and skin irritation, as well as respiratory and digestive tract irritation.[10] It is considered to have low hazard for usual industrial handling.[10] Standard laboratory safety precautions should be observed, including the use of personal protective equipment such as gloves and safety glasses.[10] It is stable under normal temperatures and pressures but is incompatible with strong oxidizing agents.[10]

Disclaimer: This document is intended for informational purposes only and should not be used as a substitute for professional scientific or medical advice. Always consult the relevant safety data sheets (SDS) before handling any chemical.

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- To cite this document: BenchChem. [Rhodizonic Acid Disodium Salt (CAS 523-21-7): A Comprehensive Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12363189/docs#rhodizonic-acid-disodium-salt-cas-523-21-7-a-comprehensive-technical-guide\]](https://www.benchchem.com/product/b12363189/docs#rhodizonic-acid-disodium-salt-cas-523-21-7-a-comprehensive-technical-guide)

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